

The Role of (R)-Tco4-peg7-NH2 in Modern Bioconjugation: A Technical Guide

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Compound of Interest

Compound Name: (R)-Tco4-peg7-NH2

Cat. No.: B15621764

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(R)-Tco4-peg7-NH2 is a heterobifunctional linker at the forefront of bioconjugation, enabling researchers to covalently connect molecules with high efficiency and specificity. This guide provides an in-depth overview of its applications, supported by quantitative data, detailed experimental protocols, and workflow diagrams for researchers, scientists, and drug development professionals.

At its core, **(R)-Tco4-peg7-NH2** is a molecular tool designed for "click chemistry," a class of reactions known for their speed, selectivity, and biocompatibility. It features three key components: a trans-cyclooctene (TCO) group, a seven-unit polyethylene glycol (PEG) spacer, and a terminal primary amine (NH2). This trifecta of functional groups makes it a versatile reagent for a wide array of research applications, from fundamental cell biology to the development of novel therapeutics.

The primary application of **(R)-Tco4-peg7-NH2** revolves around the inverse-electron-demand Diels-Alder (iEDDA) reaction. The highly strained TCO ring reacts with exceptional speed and specificity with a tetrazine-containing molecule, forming a stable covalent bond without the need for cytotoxic catalysts.^{[1][2]} This bioorthogonal reaction is central to its utility in complex biological environments, including live cells and in vivo models.^{[1][3]}

The amine group provides a reactive handle for attaching the linker to biomolecules or surfaces that contain carboxylic acid groups. This is typically achieved through a carbodiimide-mediated reaction, such as with EDC and NHS, to form a stable amide bond.[\[4\]](#)[\[5\]](#) The PEG7 linker enhances the hydrophilicity of the molecule, which improves solubility, reduces non-specific binding, and minimizes steric hindrance during conjugation.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Key research applications of **(R)-Tco4-peg7-NH2** and similar TCO-PEG-Amine linkers include:

- Targeted Drug Delivery: Functionalizing nanoparticles or drug carriers with targeting ligands to enhance delivery to specific cell types.[\[9\]](#)[\[10\]](#)
- Antibody-Drug Conjugates (ADCs): Linking potent cytotoxic drugs to monoclonal antibodies for targeted cancer therapy. The PEG linker can improve the stability and pharmacokinetic properties of the ADC.[\[11\]](#)[\[12\]](#)
- Molecular Imaging: Attaching imaging agents (e.g., fluorescent dyes, PET probes) to biomolecules for in vitro and in vivo tracking.[\[3\]](#)[\[13\]](#)
- PROTACs: Serving as a linker in the synthesis of proteolysis-targeting chimeras.[\[14\]](#)
- Bioconjugation: Covalently linking proteins, peptides, or other biomolecules for a variety of research purposes.[\[6\]](#)[\[10\]](#)

Quantitative Data

The performance of **(R)-Tco4-peg7-NH2** is underpinned by the rapid kinetics of the TCO-tetrazine ligation. The following tables summarize key quantitative data for this class of reactions.

Parameter	Value	Notes
Molecular Formula	C25H48N2O9	
Molecular Weight	520.66 g/mol	
Solubility	Soluble in water and DMSO	The PEG7 linker significantly enhances aqueous solubility.
Storage	-20°C, desiccated	TCO compounds can isomerize to the less reactive cis-cyclooctene (CCO) over time, so proper storage is crucial for maintaining reactivity. [15]
Purity	>95%	Typically verified by HPLC.

Table 1: Physicochemical Properties of **(R)-Tco4-peg7-NH2**.[\[16\]](#)

Bioorthogonal Reaction	Reactants	Second-Order Rate Constant (k_2) [$M^{-1}s^{-1}$]
Inverse-Electron-Demand Diels-Alder	TCO + Tetrazine	$10^3 - 10^6$
Strain-Promoted Alkyne-Azide Cycloaddition	Cyclooctyne + Azide	$10^{-1} - 10^1$
Staudinger Ligation	Phosphine + Azide	$10^{-3} - 10^{-2}$
Oxime/Hydrazone Ligation	Aldehyde/Ketone + Aminoxy/Hydrazine	$10^{-3} - 10^{-2}$

Table 2: Comparative Reaction Kinetics of Common Bioorthogonal Reactions. The TCO-tetrazine ligation exhibits significantly faster kinetics than other common click chemistry reactions, enabling efficient conjugation at low concentrations.[\[17\]](#)[\[18\]](#)[\[19\]](#) The exact rate can vary based on the substituents on both the TCO and tetrazine.[\[20\]](#)[\[21\]](#)

Experimental Protocols

Protocol 1: Conjugation of (R)-Tco4-peg7-NH₂ to a Carboxyl-Containing Protein via EDC/NHS Chemistry

This two-step protocol describes the activation of a protein's carboxylic acid groups followed by conjugation to the amine group of the TCO linker.

Materials:

- Protein with accessible carboxyl groups (e.g., on aspartic or glutamic acid residues)
- **(R)-Tco4-peg7-NH₂**
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-hydroxysuccinimide (NHS) or Sulfo-NHS
- Activation Buffer: 0.1 M MES, 0.5 M NaCl, pH 4.7-6.0
- Coupling Buffer: Phosphate-buffered saline (PBS), pH 7.2-7.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0 or 1 M hydroxylamine
- Desalting columns

Procedure:

- Protein Preparation: Dissolve the protein in Activation Buffer.
- Activation of Carboxyl Groups:
 - Add EDC and NHS (or Sulfo-NHS) to the protein solution. A 10-fold molar excess of EDC and a 25-fold molar excess of NHS over the protein is a common starting point.
 - Incubate for 15 minutes at room temperature.[\[2\]](#)
- Removal of Excess Activation Reagents (Optional but Recommended):

- Immediately pass the reaction mixture through a desalting column equilibrated with Coupling Buffer to remove excess EDC and NHS. This prevents unwanted side reactions with the amine linker.
- Conjugation to **(R)-Tco4-peg7-NH2**:
 - Immediately add **(R)-Tco4-peg7-NH2** to the activated protein solution. A 20- to 50-fold molar excess of the amine-linker over the protein is recommended.
 - Incubate for 2 hours at room temperature.[\[22\]](#)[\[23\]](#)
- Quenching the Reaction:
 - Add Quenching Buffer to a final concentration of 50-100 mM to quench any remaining activated carboxyl groups.
 - Incubate for 5-15 minutes at room temperature.
- Purification:
 - Remove excess, unreacted **(R)-Tco4-peg7-NH2** and other small molecules by passing the reaction mixture through a desalting column or by dialysis against an appropriate buffer (e.g., PBS).
- Characterization:
 - Confirm successful conjugation and determine the degree of labeling using techniques such as MALDI-TOF mass spectrometry or SDS-PAGE analysis. The mass of the protein should increase by the molecular weight of the attached linker(s).

Protocol 2: TCO-Tetrazine Ligation for Protein-Small Molecule Conjugation

This protocol describes the "click" reaction between the TCO-modified protein from Protocol 1 and a tetrazine-functionalized small molecule (e.g., a fluorescent dye or a drug).

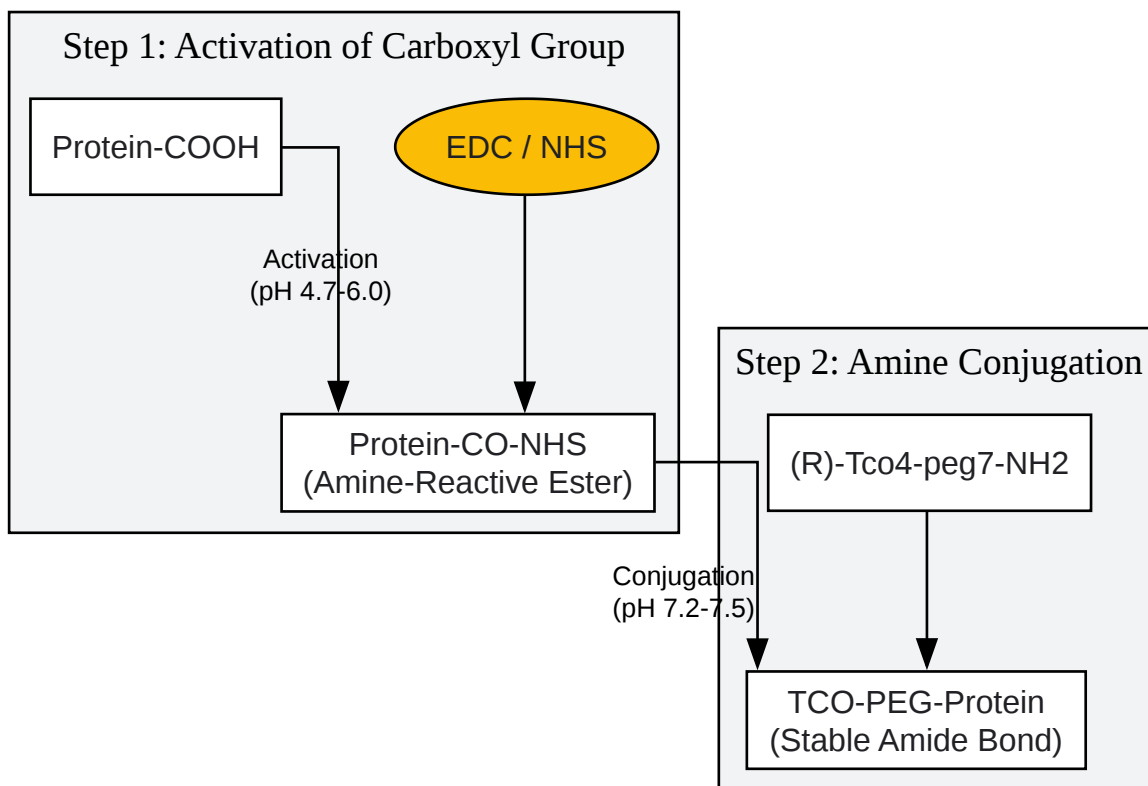
Materials:

- TCO-modified protein (from Protocol 1)
- Tetrazine-functionalized molecule
- Reaction Buffer: PBS, pH 7.4
- Size-Exclusion Chromatography (SEC) system for purification

Procedure:

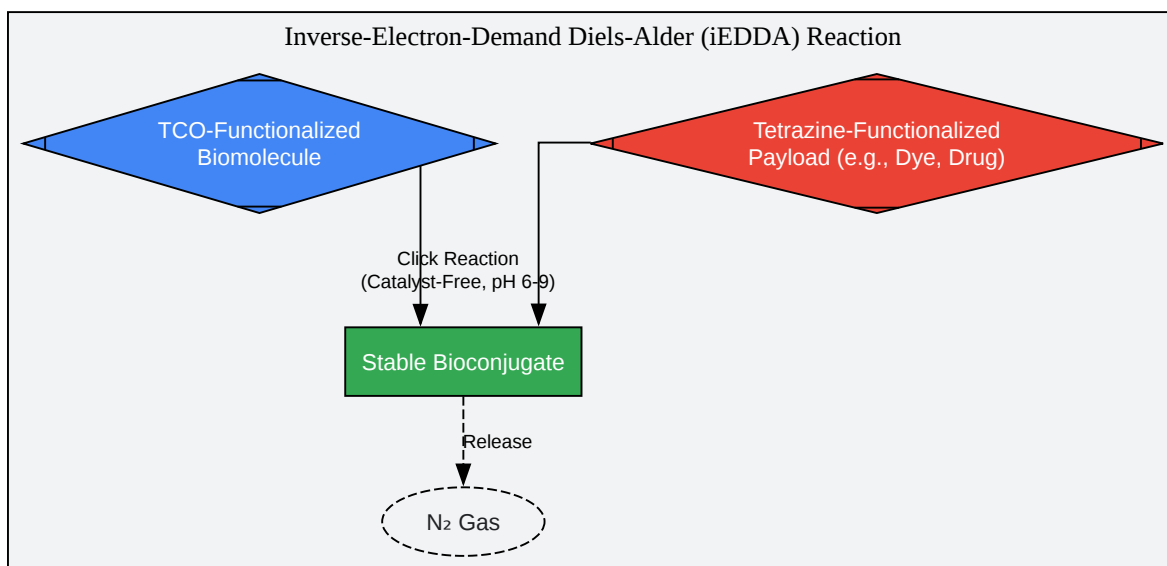
- Reactant Preparation:
 - Prepare the TCO-modified protein in the Reaction Buffer.
 - Dissolve the tetrazine-functionalized molecule in a compatible solvent (e.g., DMSO) and then dilute into the Reaction Buffer.
- Ligation Reaction:
 - Add the tetrazine-functionalized molecule to the TCO-modified protein solution. A 1.5- to 5-fold molar excess of the tetrazine reagent over the TCO-protein is a good starting point to ensure complete labeling.[\[24\]](#)
 - Incubate for 30-60 minutes at room temperature. The reaction is often visually apparent by the disappearance of the characteristic pink/red color of the tetrazine.[\[24\]](#)[\[25\]](#)
- Purification:
 - Purify the final conjugate using SEC to remove any unreacted tetrazine-functionalized molecule and other impurities.
- Analysis:
 - Analyze the purified conjugate by UV-Vis spectroscopy to confirm the presence of both the protein and the conjugated molecule (if it has a chromophore).
 - Further characterization can be performed using mass spectrometry or other relevant analytical techniques.

Mandatory Visualizations



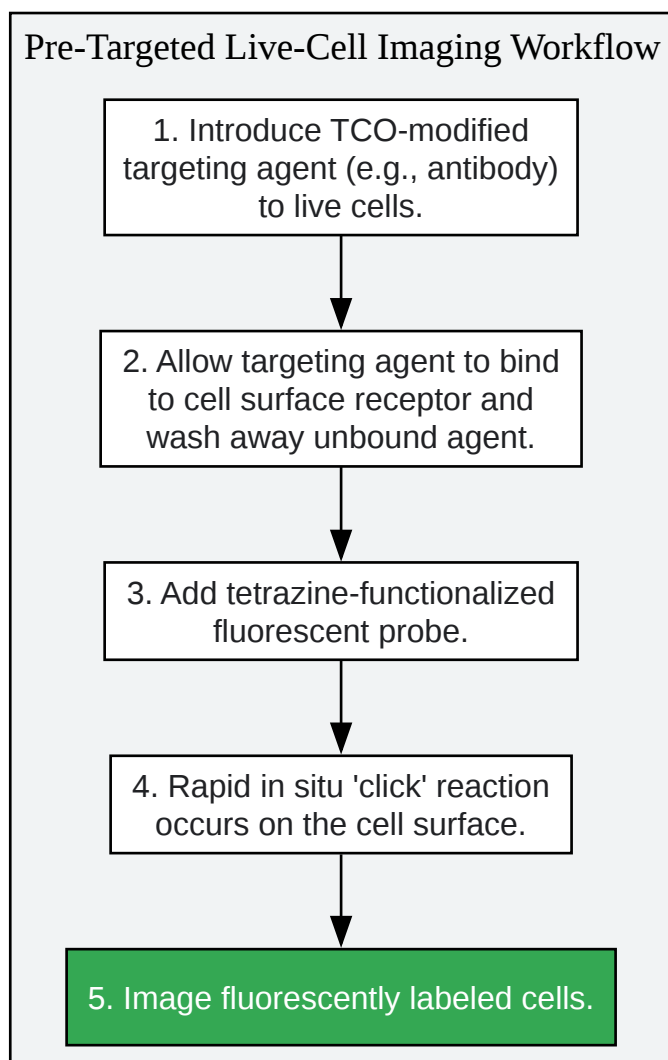
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Workflow for Amine-Carboxyl Conjugation.



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Core Chemistry: The TCO-Tetrazine Ligation.



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Experimental Workflow for Pre-Targeting Applications.

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